

Application Note: Biomarker-Guided Patient Selection for NXP800 Therapy

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Compound of Interest

Compound Name: NXP800

Cat. No.: B10830210

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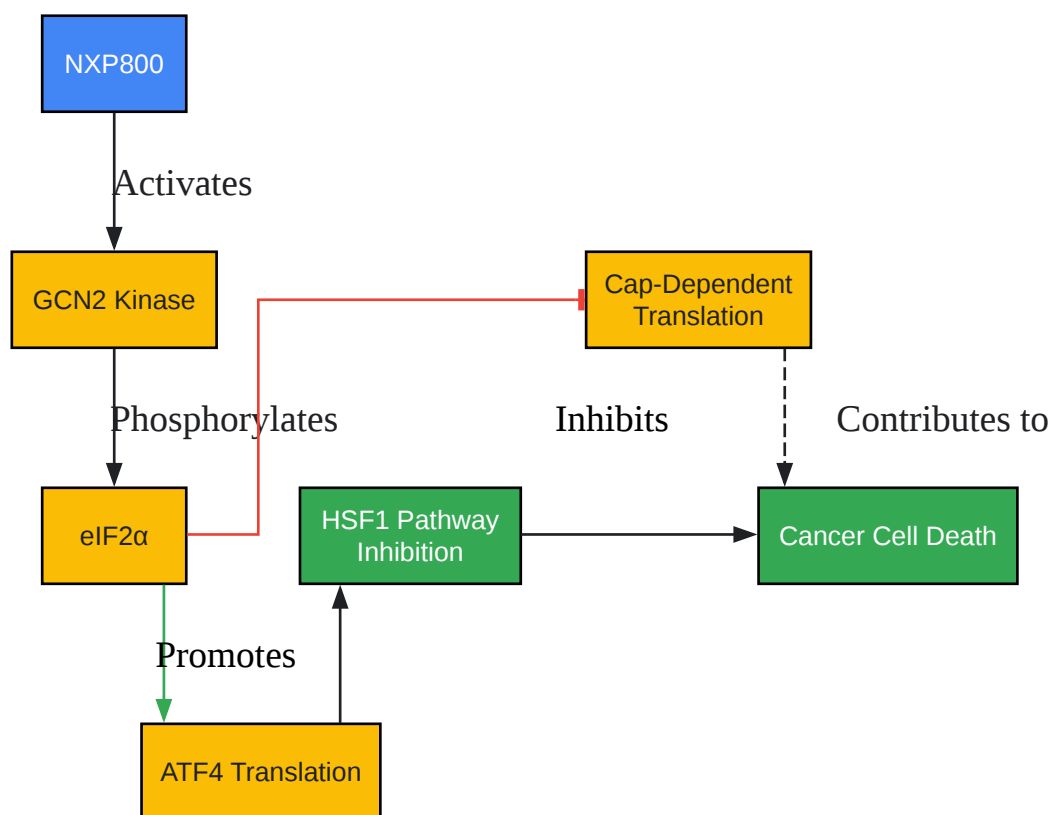
Introduction

NXP800 is a novel, first-in-class, orally administered small molecule inhibitor that targets the Heat Shock Factor 1 (HSF1) signaling pathway.[1][2][3] Discovered through a phenotypic screen, **NXP800** functions as an activator of the GCN2 kinase, a key component of the Integrated Stress Response (ISR).[4][5][6] The activation of GCN2 by **NXP800** leads to the phosphorylation of eukaryotic initiation factor 2 alpha (eIF2 α), which in turn selectively increases the translation of Activating Transcription Factor 4 (ATF4) while globally inhibiting cap-dependent translation.[5] This chronic activation of the ISR is particularly cytotoxic to cancer cells that exhibit specific genetic vulnerabilities, creating a targeted therapeutic opportunity.[5]

Preclinical and clinical studies have demonstrated that tumors with loss-of-function mutations in the AT-rich interactive domain-containing protein 1A (ARID1A) gene are particularly sensitive to **NXP800**. [4][7][8][9] ARID1A is a critical component of the SWI/SNF chromatin remodeling complex and acts as a tumor suppressor. Its deficiency, prevalent in certain cancers like ovarian clear cell carcinoma and endometrioid ovarian carcinoma, creates a dependency that can be exploited by **NXP800**. [2][6] Consequently, ARID1A mutation status has emerged as the primary predictive biomarker for patient selection in ongoing clinical trials. [4][10] This document provides detailed protocols for the identification of this biomarker and for monitoring the pharmacodynamic effects of **NXP800**.

NXP800 Mechanism of Action

NXP800 exerts its anticancer effects by activating the GCN2-eIF2 α -ATF4 axis of the Integrated Stress Response, leading to selective cytotoxicity in vulnerable cancer cells.

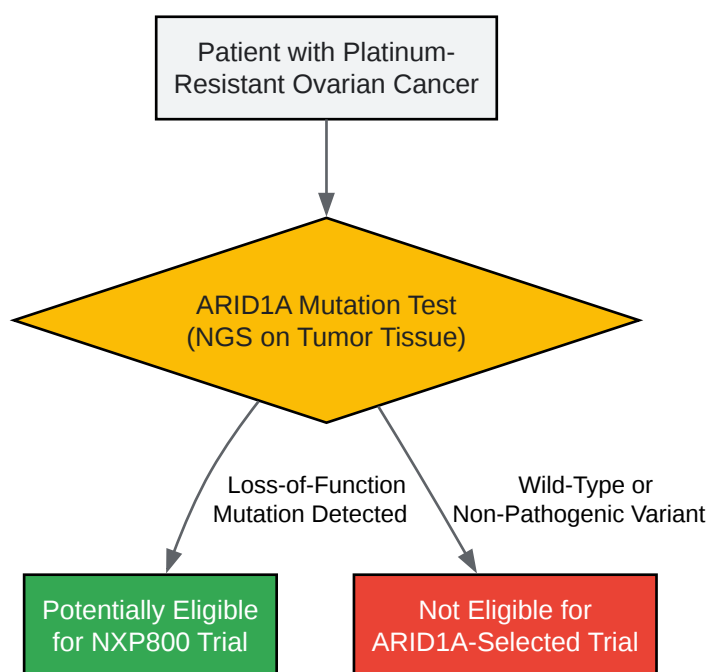
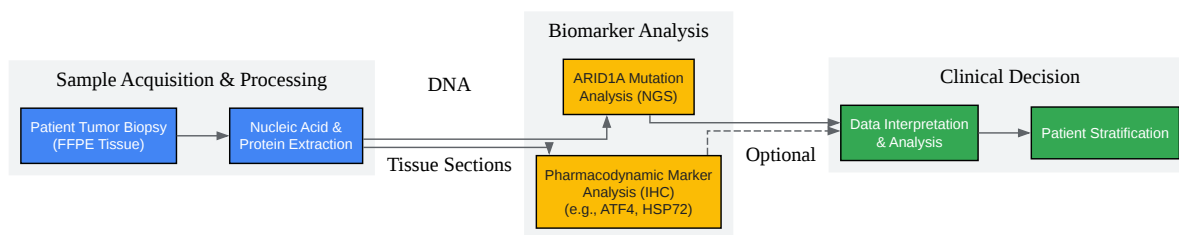


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Caption: NXP800 signaling pathway. (Within 100 characters)

Biomarker Analysis Workflow

The patient selection process involves molecular analysis of tumor tissue to identify ARID1A mutations and, optionally, to assess pharmacodynamic markers post-treatment.



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